

# Prudent Disposal of 5-Iodotubercidin: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Iodotubercidin

Cat. No.: B3267153

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This document provides essential safety and logistical information for the proper disposal of **5-Iodotubercidin**, a potent adenosine kinase inhibitor used in research and drug development. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. While some safety data sheets (SDS) indicate that the substance is not classified as hazardous under the Globally Harmonized System (GHS), other sources suggest a potential for water hazard.<sup>[1]</sup> Therefore, a conservative approach to disposal is recommended.

## Key Safety and Handling Information

**5-Iodotubercidin** is a bioactive compound that acts as a potent inhibitor of several kinases.<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup><sup>[6]</sup> Although its acute toxicity profile may not meet the criteria for GHS hazard classification, its potent biological activity necessitates careful handling and disposal to prevent unintended environmental release or exposure.

| Property                 | Value                             | Source                                  |
|--------------------------|-----------------------------------|---|
| CAS Number               | 24386-93-4                        | <a href="#">[2]</a> <a href="#">[3]</a> |
| Form                     | Solid                             |   |
| Solubility in DMSO       | 10 mg/mL, 78 mg/mL                | <a href="#">[3]</a> <a href="#">[6]</a> |
| Storage Temperature      | 2-8°C                             |   |
| NFPA Ratings             | Health: 0, Fire: 0, Reactivity: 0 | <a href="#">[1]</a>                     |
| Water Hazard Class (WGK) | 1 (Slightly hazardous for water)  | <a href="#">[1]</a>                     |

## Disposal Protocol for 5-Iodotubercidin

The following step-by-step procedure outlines the recommended process for the safe disposal of **5-Iodotubercidin** and its associated waste.

### 1. Waste Segregation and Collection:

- Solid Waste:
  - Collect unused or expired **5-Iodotubercidin** powder in its original container or a clearly labeled, sealed waste container.
  - Contaminated personal protective equipment (PPE) such as gloves, disposable lab coats, and bench paper should be collected in a designated hazardous waste bag.
- Liquid Waste:
  - Solutions containing **5-Iodotubercidin** (e.g., in DMSO) should be collected in a dedicated, sealed, and clearly labeled liquid waste container.
  - Do not mix with other solvent waste streams unless compatible and permitted by your institution's hazardous waste management plan.
- Sharps Waste:

- Needles, syringes, or other sharps contaminated with **5-Iodotubercidin** must be disposed of in a designated sharps container.

## 2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the following information:
  - "Hazardous Waste"
  - "**5-Iodotubercidin**"
  - The primary solvent (e.g., DMSO) and its approximate concentration.
  - The date the waste was first added to the container.
  - The name of the principal investigator or laboratory group.

## 3. Storage of Waste:

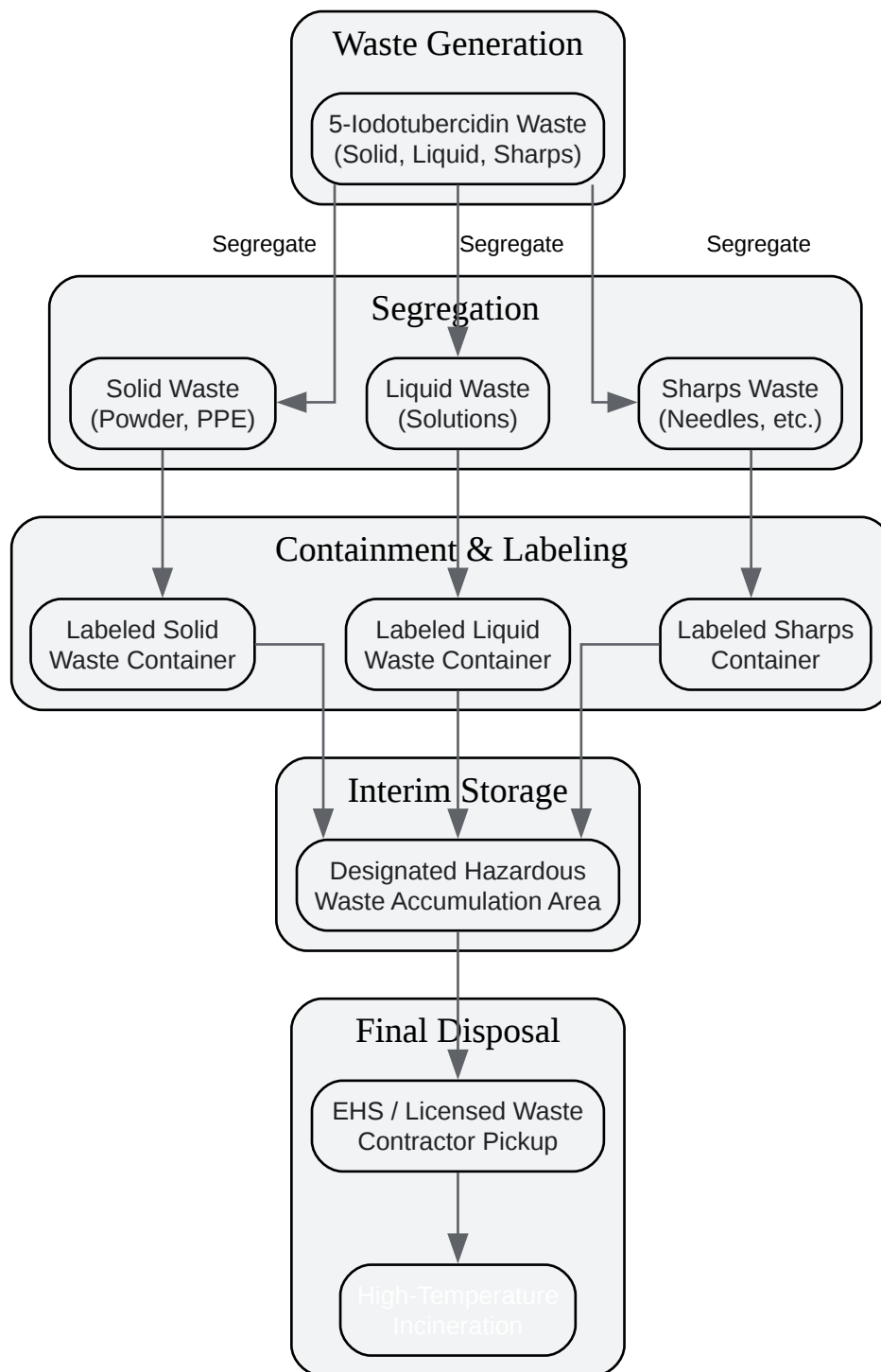
- Store waste containers in a designated, secure area away from general laboratory traffic.
- Ensure containers are sealed to prevent spills or evaporation.
- Follow your institution's guidelines for the maximum allowable accumulation time for hazardous waste.

## 4. Final Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **5-Iodotubercidin** down the drain or in the regular trash. Although some sources state it is slightly hazardous to water, its potent biological activity warrants disposal as a chemical waste to prevent potential environmental impact.

# Visual Guide to Disposal Procedures

The following diagrams illustrate the recommended workflow for the proper disposal of **5-Iodotubercidin** waste.



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Address: 3281 E Guasti Rd

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